

2-(Bromomethyl)benzaldehyde building block for pharmaceuticals

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Compound Focus: 2-(Bromomethyl)benzaldehyde

CAS No.: 60633-91-2

Cat. No.: S683604

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Chemical Profile of 2-(Bromomethyl)benzaldehyde

The table below summarizes the key identification and physical property data for this compound gathered from the search results.

Property	Value
CAS Number	60633-91-2 [1] [2]
Molecular Formula	C ₈ H ₇ BrO [1] [2]
Molecular Weight	199.04 g/mol [1]
Purity	≥98% [1]
Boiling Point	264.6°C at 760 mmHg [2]
Density	1.524 g/cm ³ [2]
Flash Point	97.6°C [2]
Synonyms	o-Formylbenzyl bromide; 2-Bromomethyl-benzaldehyde [2]

Safety and Handling Information

Handling this compound requires careful attention to safety due to its hazardous nature.

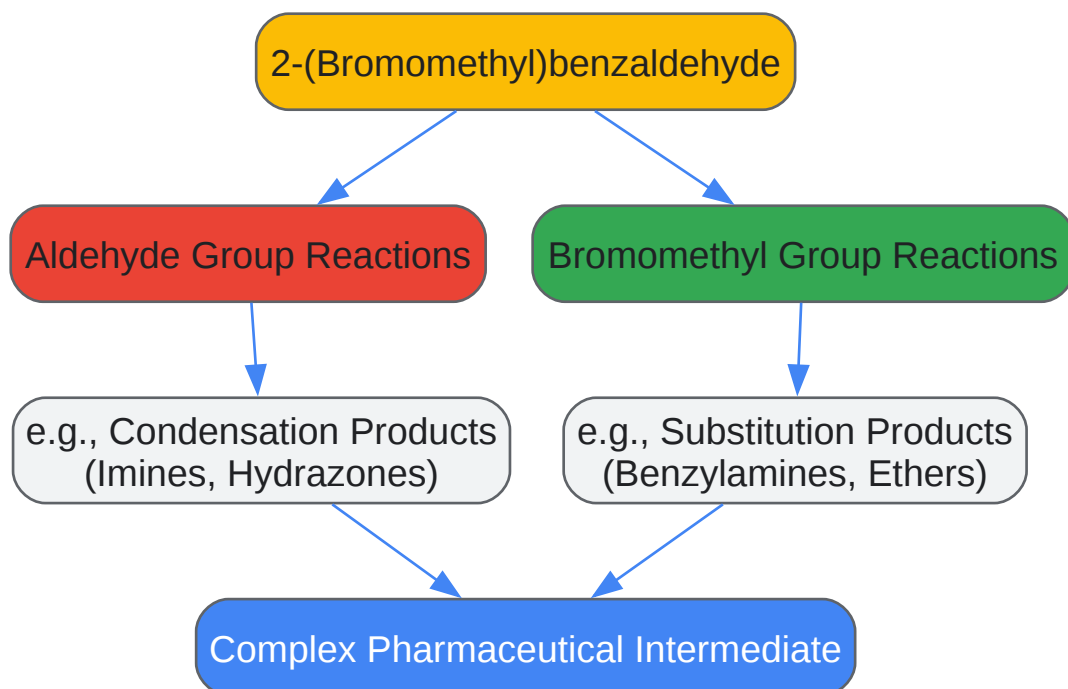
- **Hazards:** It is classified as harmful if swallowed, causes severe skin burns and eye damage, and may be harmful if inhaled [1].
- **Precautionary Statements:** Key handling advice includes:
 - Do not breathe dust/fume/gas/mist/vapors/spray.
 - Wash skin thoroughly after handling.
 - Use only outdoors or in a well-ventilated area.
 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do – continue rinsing [1].
- **Storage:** The compound should be stored sealed in a dry environment at 2-8°C [1].

General Role in Pharmaceutical Synthesis

While specific protocols are unavailable in the search results, **2-(Bromomethyl)benzaldehyde** is a versatile **chemical building block** [3]. Its molecular structure contains two highly reactive functional groups:

- **Aldehyde Group (-CHO):** Often participates in condensation reactions (e.g., forming imines with amines) or can be oxidized to form carboxylic acids.
- **Bromomethyl Group (-CH₂Br):** This is an excellent **electrophile** for nucleophilic substitution reactions (e.g., with nitrogen nucleophiles like amines to form benzylamines, or with oxygen nucleophiles like alcohols to form ethers).

The combination of these groups on an aromatic benzene ring makes this compound particularly valuable for constructing more complex molecular architectures, such as specific pharmacophores or cores found in active pharmaceutical ingredients (APIs). The following diagram illustrates the general synthetic logic enabled by this building block.



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References

1. 60633-91-2 | 2-Bromomethyl-benzaldehyde [chemscene.com]
2. -(bromomethyl) benzaldehyde | CAS#:60633-91- 2 | Chemsrce 2 [chemsrc.com]
3. 60633-91-2|2-(Bromomethyl)benzaldehyde [ambeed.com]

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